

The Discovery and Isolation of Cannabiripsol from Cannabis sativa: A Technical Guide

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Compound of Interest

Compound Name: *Cannabiripsol*

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Abstract

Cannabiripsol, a minor phytocannabinoid with a hexahydrocannabinol backbone, represents an intriguing yet understudied constituent of *Cannabis sativa*. First identified in 1979 from a South African variant of the plant, its discovery and characterization have been revisited with modern analytical techniques, offering a clearer understanding of its chemical properties and initial biological screening. This technical guide provides a comprehensive overview of the discovery, isolation, and structural elucidation of **Cannabiripsol**, presenting available quantitative data, detailed experimental protocols derived from published literature, and visualizations of the isolation workflow. The information herein is intended to serve as a foundational resource for researchers and drug development professionals interested in the potential of this unique cannabinoid.

Introduction

The diverse chemical landscape of *Cannabis sativa* continues to yield novel compounds with potential pharmacological significance. Beyond the well-known cannabinoids such as Δ^9 -tetrahydrocannabinol (THC) and cannabidiol (CBD), a plethora of minor cannabinoids exist, each with a unique chemical structure and potential biological activity. Among these is **Cannabiripsol**, a dihydroxy-hexahydrocannabinol derivative.

This whitepaper synthesizes the available scientific literature on **Cannabiripsol** to provide a detailed technical guide on its discovery, isolation, and characterization. By presenting the experimental methodologies and quantitative data in a structured format, this document aims to facilitate further research into the therapeutic potential of **Cannabiripsol**.

Discovery and Initial Characterization

Cannabiripsol was first isolated and identified in 1979 by Boeren, Elsohly, and Turner from a South African variant of *Cannabis sativa*.^{[1][2][3]} The structure of this novel cannabinoid was determined through a combination of spectral analysis and chemical synthesis.^{[1][2][3]} The initial characterization laid the groundwork for future investigations into this unique phytocannabinoid.

Physicochemical Properties

A summary of the key physicochemical properties of **Cannabiripsol** is presented in Table 1. This data is essential for understanding the behavior of the molecule in various experimental and biological systems.

Table 1: Physicochemical Properties of **Cannabiripsol**

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₃₂ O ₄	[4]
Molar Mass	348.48 g/mol	[4]
IUPAC Name	(6aR,9S,10S,10aR)-6,6,9-trimethyl-3-pentyl-7,8,10,10a-tetrahydro-6aH-benzo[c]chromene-1,9,10-triol	[4]
Topological Polar Surface Area	69.9 Å ²	[3][5]
Heavy Atom Count	25	[3][5]
Rotatable Bond Count	4	[3][5]
Hydrogen Bond Acceptor Count	4	[3][5]
Hydrogen Bond Donor Count	3	[3][5]

Experimental Protocols

The following sections detail the experimental methodologies for the extraction, isolation, and structural elucidation of **Cannabiripsol**, based on published research.

Extraction of Cannabinoids from *Cannabis sativa*

A general procedure for the extraction of cannabinoids from plant material is outlined below. This process serves as the initial step before the targeted isolation of **Cannabiripsol**.

- **Plant Material Preparation:** The aerial parts of high-potency *Cannabis sativa* are collected and dried.
- **Extraction:** The dried plant material is subjected to extraction with a suitable organic solvent. While the original 1979 study is not fully accessible, a 2015 study by Radwan et al. which also isolated **Cannabiripsol**, suggests the use of solvents appropriate for cannabinoids.[1] Hexane is a commonly used solvent for initial cannabinoid extraction.[6]

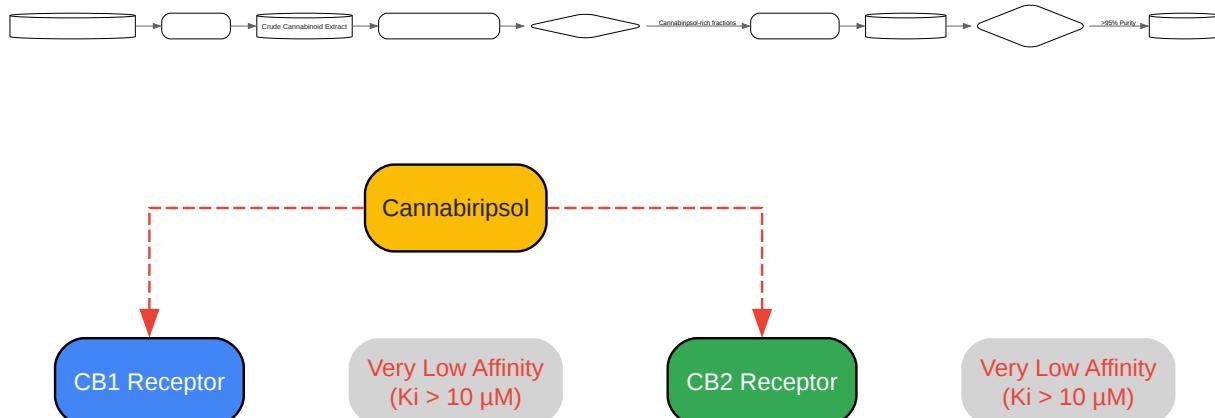
- Solvent Removal: The solvent is evaporated under reduced pressure to yield a crude extract containing a mixture of cannabinoids, terpenes, and other plant constituents.

Isolation and Purification of Cannabiripsol

The isolation of **Cannabiripsol** from the crude extract involves chromatographic separation techniques. The following protocol is a composite based on general cannabinoid purification methods and specific details from the re-isolation of **Cannabiripsol**.^{[1][6]}

- Initial Chromatographic Separation: The crude extract is subjected to column chromatography over silica gel.
- Solvent Gradient: A gradient of solvents is used to elute different fractions from the column. The specific solvent system for eluting **Cannabiripsol** would be determined empirically, likely involving a mixture of non-polar and moderately polar solvents.
- Further Purification: Fractions containing **Cannabiripsol** are further purified using additional chromatographic steps. The original discovery mentioned the use of polyamide columns.^[6] More modern approaches, as described in the 2015 re-isolation, would likely involve preparative High-Performance Liquid Chromatography (HPLC).^[1]
- Purity Assessment: The purity of the isolated **Cannabiripsol** is assessed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS).

A visual representation of the general workflow for isolating **Cannabiripsol** is provided in the following diagram.



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